

Technical Guide: (±)8,9-DiHETrE-d11

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Compound of Interest

Compound Name: (±)8,9-DiHETrE-d11

Cat. No.: B15545878

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(±)8,9-DiHETrE-d11**, a deuterated derivative of (±)8,9-dihydroxyeicosatrienoic acid. This document consolidates key quantitative data, outlines detailed experimental protocols for its primary application as an internal standard, and explores its biological context within cellular signaling pathways.

Core Data Presentation

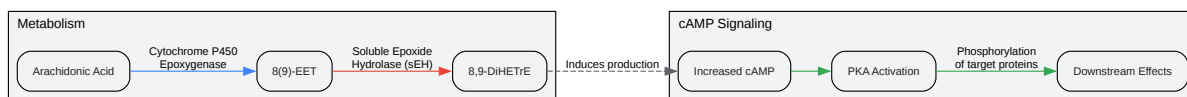
(±)8,9-DiHETrE-d11 is primarily utilized as an internal standard for the accurate quantification of its non-deuterated counterpart, (±)8,9-DiHETrE, in biological matrices using mass spectrometry-based techniques. While a specific CAS number for the deuterated form is not available, the CAS number for the parent compound, (±)8,9-DiHETrE, is 192461-96-4.

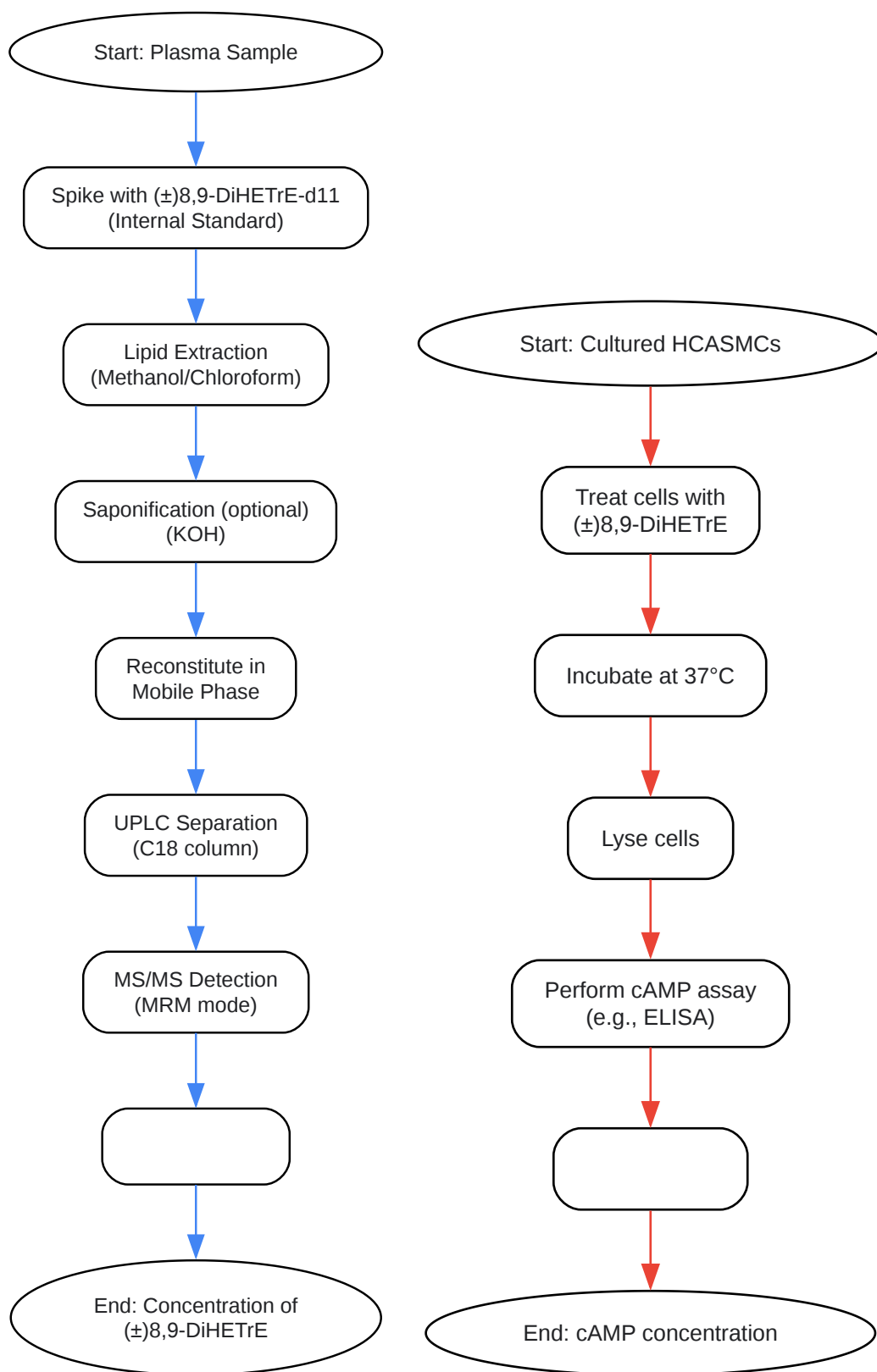
Property	Value
Synonyms	(±)8,9-DiHETrE-d11, (±)8(9)-DiHET-d11
Formal Name	(±)8,9-dihydroxy-5Z,11Z,14Z-eicosatrienoic-16,16,17,17,18,18,19,19,20,20,20-d11 acid
Chemical Formula	C ₂₀ H ₂₃ D ₁₁ O ₄
Molecular Weight	349.6 g/mol
Purity	≥99% deuterated forms (d ₁ -d ₁₁)
Formulation	A solution in ethanol
Solubility	DMF: 50 mg/ml, DMSO: 50 mg/ml, Ethanol: 50 mg/ml, PBS (pH 7.2): 1 mg/ml
Storage	-20°C
Stability	≥ 2 years

Biological Context and Signaling Pathways

(±)8,9-DiHETrE is a biologically active oxylipin formed from the metabolism of arachidonic acid. The metabolic cascade begins with the conversion of arachidonic acid to (±)8(9)-epoxyeicosatrienoic acid ((±)8(9)-EET) by cytochrome P450 epoxygenases. Subsequently, soluble epoxide hydrolase (sEH) catalyzes the hydration of the epoxide in (±)8(9)-EET to form the vicinal diol, (±)8,9-DiHETrE.

One of the key signaling roles of (±)8,9-DiHETrE is its ability to modulate intracellular cyclic adenosine monophosphate (cAMP) levels. Research has shown that (±)8(9)-DiHET can induce cAMP production in primary human coronary artery smooth muscle cells.^[1] The canonical cAMP signaling pathway, which is activated by an increase in intracellular cAMP, involves the activation of Protein Kinase A (PKA), which in turn phosphorylates a multitude of downstream targets, leading to various cellular responses.





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References

- 1. caymanchem.com [caymanchem.com]
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